

Application Note & Protocol: Simulating the Sulfinol-D Process with Aspen HYSYS

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Compound of Interest

Compound Name: *Sulfinol D*
CAS No.: 63665-16-7
Cat. No.: B14493412

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Introduction

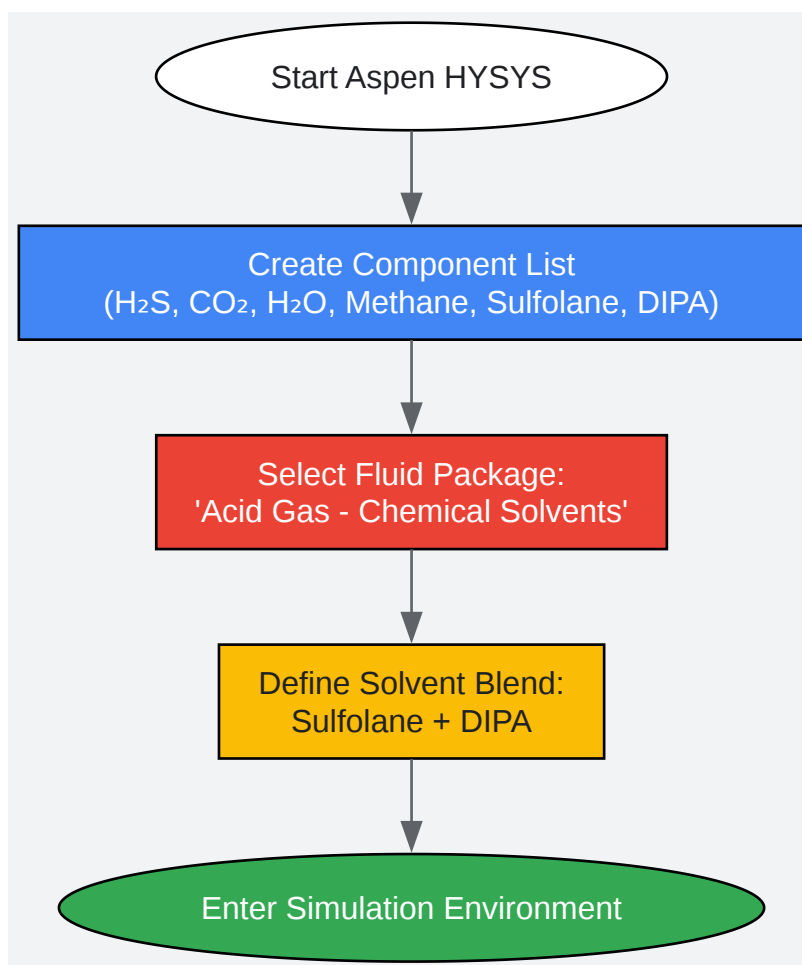
The Sulfinol process is a widely used acid gas removal technology that employs a mixed solvent to remove contaminants like hydrogen sulfide (H₂S), carbon dioxide (CO₂), carbonyl sulfide (COS), and mercaptans from gas streams.[1][2] The solvent is a combination of a chemical solvent (an alkanolamine), a physical solvent (sulfolane), and water.[2] The Sulfinol-D variant specifically uses Di-isopropanolamine (DIPA) as the chemical solvent.[1][3] This combination of physical and chemical absorption results in high acid gas removal capacity and lower energy requirements for regeneration compared to purely chemical solvent processes.[3]

Simulating the Sulfinol-D process is crucial for optimizing design, troubleshooting operational issues, and evaluating the impact of varying feed conditions. Aspen HYSYS, a leading process simulator in the energy industry, provides a robust platform for modeling this process.[4] Its "Acid Gas - Chemical Solvents" property package is specifically designed for these systems, supporting solvent blends like Sulfolane and DIPA and utilizing rigorous thermodynamic models like the Electrolyte NRTL model.[5][6]

This document provides a detailed protocol for setting up and running a steady-state simulation of the Sulfinol-D process using Aspen HYSYS.

Simulation Setup and Workflow

The initial setup in Aspen HYSYS involves defining the chemical components, selecting the appropriate thermodynamic fluid package, and entering the simulation environment. This foundational stage is critical for the accuracy of the model.



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Caption: Workflow for initial simulation setup in Aspen HYSYS.

Experimental Protocol: Simulation in Aspen HYSYS

This protocol outlines the step-by-step methodology for building and running the Sulfinol-D process simulation.

Protocol 1: Environment Configuration

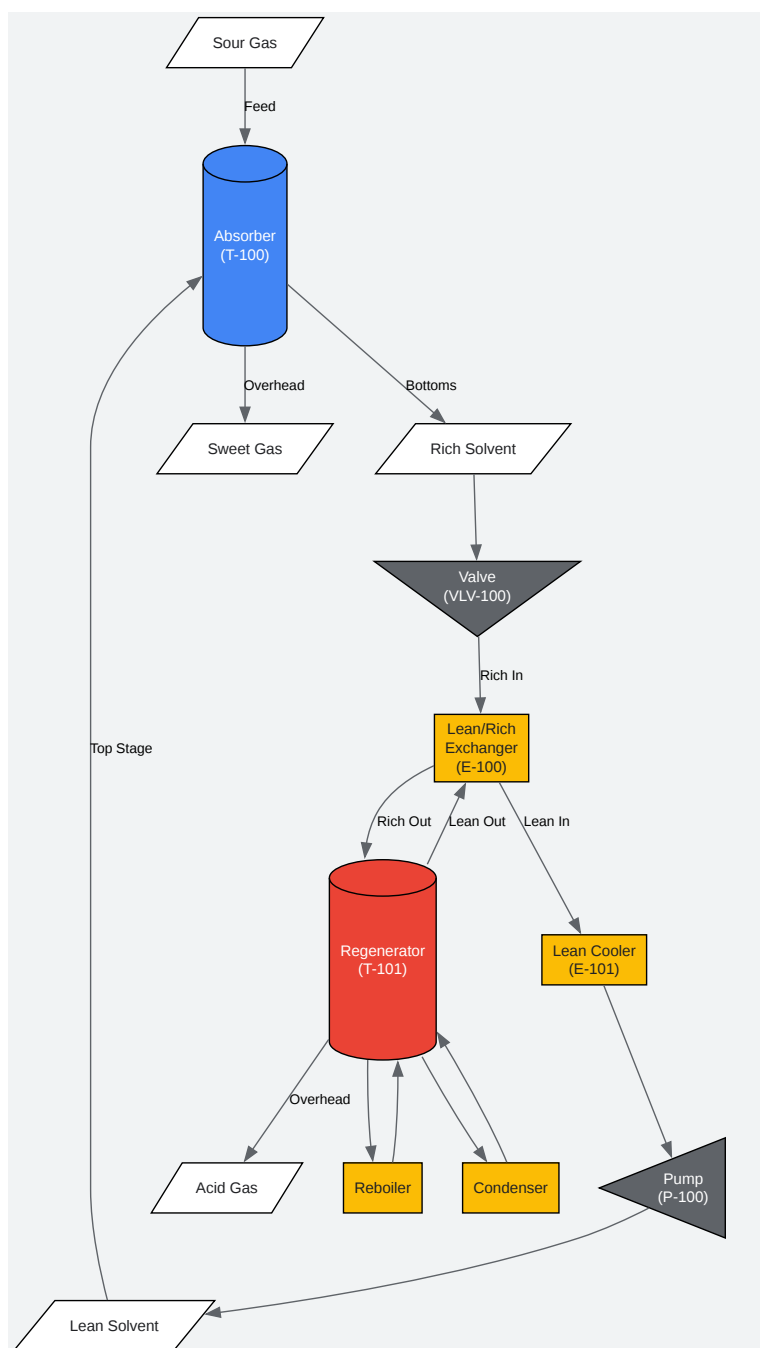
- Component List Creation:
 - Navigate to the "Component Lists" folder in the "Navigation Pane" and add a new component list.
 - Add all necessary components for the sour gas and the Sulfinol-D solvent. A typical list is provided in Table 1. Aspen HYSYS has pre-defined libraries for common components. Sulfolane and DIPA are available within the HYSYS database.
- Fluid Package Selection:
 - Navigate to the "Fluid Packages" folder and add a new fluid package.
 - Select the Acid Gas - Chemical Solvents property package.^[6]^[7] This package is specifically designed for amine treating and mixed solvent systems. It uses the Electrolyte NRTL model for the liquid phase and the Peng-Robinson equation of state for the vapor phase.^[6]
 - On the "Solvents" tab, select "Sulfolane + DIPA" as the solvent blend.
- Enter Simulation Environment: Once the components and fluid package are defined, click the "Simulation" button at the bottom left to enter the main process flowsheet environment.

Component	Formula	Type
Hydrogen Sulfide	H ₂ S	Sour Gas
Carbon Dioxide	CO ₂	Sour Gas
Methane	CH ₄	Hydrocarbon
Ethane	C ₂ H ₆	Hydrocarbon
Water	H ₂ O	Solvent/Sour Gas
Sulfolane	C ₄ H ₈ O ₂ S	Physical Solvent
Di-isopropanolamine (DIPA)	C ₆ H ₁₅ NO ₂	Chemical Solvent

Table 1: Example Component
List for Sulfinol-D Simulation.

Protocol 2: Process Flowsheet Construction

The core of the Sulfinol-D process consists of an absorption loop and a regeneration loop. This involves an absorber to remove acid gases and a regenerator (stripper) to clean the solvent for recycling.^[7]



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Caption: Simplified Process Flow Diagram (PFD) for the Sulfinol-D Process.

- Add Unit Operations: From the "Model Palette," add the following unit operations to the flowsheet:
 - Absorber: Use the "Absorber" column model.

- Regenerator: Use a "Distillation Column" with a condenser and reboiler.[\[7\]](#)
- Heat Exchangers: Use "Heater" or "Cooler" models for simple units and "HeatExchanger" for the lean/rich exchanger.
- Pump: To increase the pressure of the lean solvent.
- Valve: To reduce the pressure of the rich solvent before regeneration.
- Connect Streams: Connect the unit operations using material and energy streams as depicted in the PFD above. Ensure logical flow from the sour gas inlet to the sweet gas and acid gas outlets, with the solvent circulating in a closed loop.

Protocol 3: Data Input and Simulation Execution

- Define Stream Conditions: Double-click on the main inlet streams (Sour Gas and Lean Solvent Makeup) to open their property windows. Input the known process conditions. Example values are provided in Table 2. The composition of the circulating lean solvent will be defined by its initial makeup and what the simulation calculates.

Parameter	Sour Gas Stream	Lean Solvent Stream
Temperature	40 °C	50 °C
Pressure	6000 kPa	6100 kPa
Molar Flow	1500 kgmole/hr	2500 kgmole/hr
Composition (Mole %)		
H ₂ S	5.0%	0.01%
CO ₂	10.0%	0.05%
Methane	84.0%	0.0%
Water	1.0%	20.0%
DIPA	0.0%	40.0%
Sulfolane	0.0%	40.0%

Table 2: Example Input Stream
Conditions.

- **Specify Equipment Parameters:** Define the key operational parameters for the columns and other units. This requires process knowledge or design specifications. Table 3 provides typical starting points.

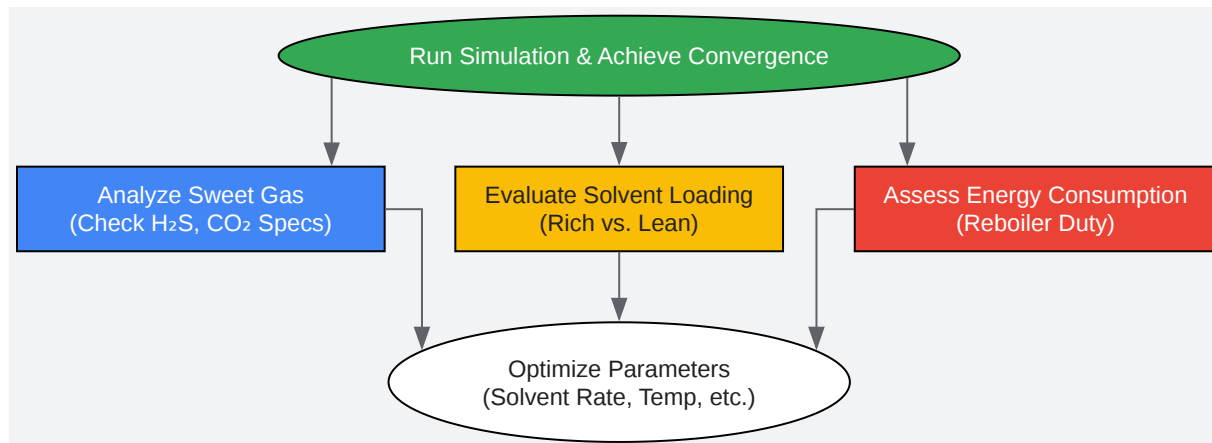
Equipment	Parameter	Value
Absorber (T-100)	Number of Stages	20
	Inlet Pressure	6000 kPa
	Pressure Drop	50 kPa
Regenerator (T-101)	Number of Stages	15 (incl. Condenser/Reboiler)
	Condenser Pressure	110 kPa
	Reboiler Pressure	120 kPa
	Reboiler Duty	Calculated or Specified
	Reflux Ratio	1.5

Table 3: Key Equipment
Specification Parameters.

- **Run and Converge:** Once all necessary inputs are provided, activate the HYSYS solver. Monitor the solver status for convergence. If errors occur, troubleshoot by checking degrees of freedom, input specifications, and initial estimates.

Data Analysis and Results

After the simulation converges, the performance of the Sulfinol-D unit can be evaluated by analyzing the composition of the outlet streams and the energy consumption of the process.



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Caption: Workflow for analyzing simulation results and process optimization.

Key Performance Indicators (KPIs)

The primary results to analyze include the sweet gas purity, acid gas loading in the solvent, and the energy required for regeneration. A summary of typical results is shown in Table 4.

Parameter	Value	Unit
Sweet Gas Outlet		
H ₂ S Composition	< 4	ppmv
CO ₂ Composition	< 2	mol %
Solvent Analysis		
Rich Solvent H ₂ S Loading	0.25	mole H ₂ S / mole DIPA
Lean Solvent H ₂ S Loading	0.01	mole H ₂ S / mole DIPA
Energy Consumption		
Regenerator Reboiler Duty	5.0E+07	kJ/hr

Table 4: Example Simulation Results Summary.

These results can be used to perform sensitivity analyses, where input parameters like solvent circulation rate, absorber temperature, or reboiler duty are varied to find the optimal operating conditions that meet product specifications with minimal energy cost.

Conclusion

Simulating the Sulfinol-D process in Aspen HYSYS using the "Acid Gas - Chemical Solvents" property package provides a powerful tool for process design, analysis, and optimization. By following the detailed protocols for setup, flowsheet construction, and data input, researchers and engineers can accurately model the performance of the unit. The analysis of key output data, such as sweet gas purity and regeneration energy, allows for informed decision-making to enhance efficiency and ensure compliance with environmental and product specifications.

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